



# Application Note: Preparation of Calibration Standards Using PCB 118-13C12

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PCB118-13C12	
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This application note provides a detailed protocol for the preparation of calibration standards using the stable isotope-labeled internal standard, 2,3',4,4',5-Pentachlorobiphenyl-<sup>13</sup>C<sub>12</sub> (PCB 118-<sup>13</sup>C<sub>12</sub>). Accurate preparation of calibration standards is critical for the precise quantification of PCB 118 in various matrices using isotope dilution mass spectrometry (IDMS) techniques such as GC-MS or LC-MS.[1][2][3]

#### Introduction

Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants that are monitored in environmental and biological samples. PCB 118 is a dioxin-like PCB congener of significant toxicological interest. The use of a <sup>13</sup>C-labeled internal standard, such as PCB 118-<sup>13</sup>C<sub>12</sub>, is the gold standard for accurate quantification as it corrects for variations in sample extraction, cleanup, and instrument response.[4] This protocol outlines the necessary steps to prepare a series of calibration standards from a certified stock solution.

## **Materials and Equipment**

- PCB 118-<sup>13</sup>C<sub>12</sub> certified stock solution (e.g., 40 μg/mL in nonane)
- High-purity solvent (e.g., nonane, isooctane, or hexane of pesticide residue grade or higher)
- Calibrated pipettes or automated liquid handler



- Class A volumetric flasks
- Autosampler vials with PTFE-lined caps
- Vortex mixer

## **Quantitative Data Summary**

The following tables provide an example of a 7-point calibration curve prepared from a 40  $\mu$ g/mL stock solution of PCB 118-<sup>13</sup>C<sub>12</sub>.

Table 1: Preparation of Intermediate Stock Solution

Parameter	Value
Initial Stock Concentration	40 μg/mL
Volume of Stock Solution	100 μL
Final Volume	10 mL
Intermediate Stock Concentration	400 ng/mL

Table 2: Serial Dilution for Calibration Standards

Calibration Level	Volume of Intermediate Stock (μL)	Final Volume (µL)	Final Concentration (pg/ µL or ng/mL)
CS1	2.5	1000	1.0
CS2	5	1000	2.0
CS3	12.5	1000	5.0
CS4	25	1000	10.0
CS5	62.5	1000	25.0
CS6	125	1000	50.0
CS7	250	1000	100.0



### **Experimental Protocol**

This protocol describes the preparation of a multi-point calibration curve for the quantification of PCB congeners. It is highly recommended to use an internal standard calibration method for the analysis of PCB congeners.[5]

- 1. Preparation of an Intermediate Stock Solution
- Allow the certified PCB 118-<sup>13</sup>C<sub>12</sub> stock solution (e.g., 40 μg/mL in nonane) to equilibrate to room temperature.
- Using a calibrated pipette, accurately transfer 100 μL of the stock solution into a 10 mL Class A volumetric flask.
- Dilute to the mark with high-purity nonane.
- Cap the flask and mix thoroughly by inverting the flask several times. This will be your Intermediate Stock Solution with a concentration of 400 ng/mL.
- 2. Preparation of Calibration Standards by Serial Dilution

Prepare a series of at least five calibration standards to bracket the expected concentration range of the samples.[6] The following is an example of a 7-point calibration curve.

- Label seven clean autosampler vials as CS1 through CS7.
- Using a calibrated pipette, add the appropriate volume of the Intermediate Stock Solution to each vial as detailed in Table 2.
- Add the appropriate volume of high-purity nonane to each vial to achieve a final volume of 1000  $\mu$ L.
- Cap each vial securely and vortex briefly to ensure homogeneity.
- These standards are now ready for analysis by GC-MS or LC-MS.
- 3. Storage and Handling



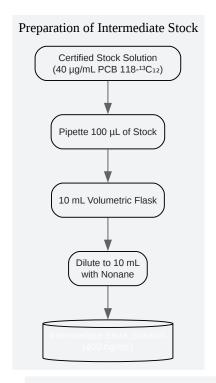
- Store all stock solutions and prepared calibration standards at room temperature, protected from light and moisture.[4]
- All handling of PCBs and their solutions should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[7]
- PCB-contaminated materials should be disposed of as hazardous waste according to local regulations.[5]

## **Quality Control**

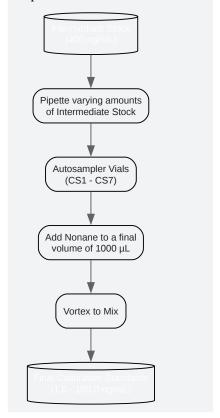
- It is recommended to use a second source standard to verify the accuracy of the prepared calibration curve.[7]
- The calibration curve should be verified at the beginning of each analytical run and after every 20 samples.[5]
- The linearity of the calibration curve should be evaluated, with a coefficient of determination (R<sup>2</sup>) greater than 0.99 being desirable.[1]

### **Workflow Diagram**





#### Preparation of Calibration Standards



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Caption: Workflow for the preparation of PCB 118-13C12 calibration standards.



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- To cite this document: BenchChem. [Application Note: Preparation of Calibration Standards Using PCB 118-<sup>13</sup>C<sub>12</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598500#preparing-calibration-standards-with-pcb118-13c12]

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